Application Note: Therapeutic Potential & Development of Aminosulfonyl Furoates

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Compound of Interest

Compound Name:	*butyl 5-(aminosulfonyl)-2-furoate*
Cat. No.:	*B5193491*

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Executive Summary

Aminosulfonyl furoates (specifically 5-(aminosulfonyl)furan-2-carboxylates and their derivatives) represent a privileged scaffold in medicinal chemistry. While historically anchored by the loop diuretic furosemide (a sulfamoylanthranilic acid derivative), the specific furoate ester and amide sub-class has emerged as a powerhouse for developing isoform-selective Carbonic Anhydrase Inhibitors (CAIs).

This guide moves beyond basic diuretic pharmacology to explore the next-generation applications of this scaffold:

- Targeted Anticancer Therapy: Selective inhibition of tumor-associated CA IX and XII isoforms.
- Ophthalmology: Nanomolar-affinity antiglaucoma agents.
- Antimicrobial Resistance: Novel antibiofilm agents targeting bacterial colonization.

Mechanism of Action (MOA) & Structural Logic

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The therapeutic versatility of aminosulfonyl furoates stems from their ability to coordinate the Zinc (

) ion within the active site of metalloenzymes.

The Pharmacophore[1][2]

- Zinc Binding Group (ZBG): The primary sulfonamide (

) moiety acts as a monodentate ligand, displacing the zinc-bound water molecule/hydroxide ion essential for catalysis.

- Selectivity Tail (The Furoate): The furan ring and its 2-carboxylate substituents interact with the hydrophobic and hydrophilic pockets at the entrance of the active site. Modifying the ester/amide tail allows discrimination between the ubiquitous cytosolic isoforms (CA I, II - off-targets) and the transmembrane tumor-associated isoforms (CA IX, XII).

Visualization: MOA & Selectivity Pathway

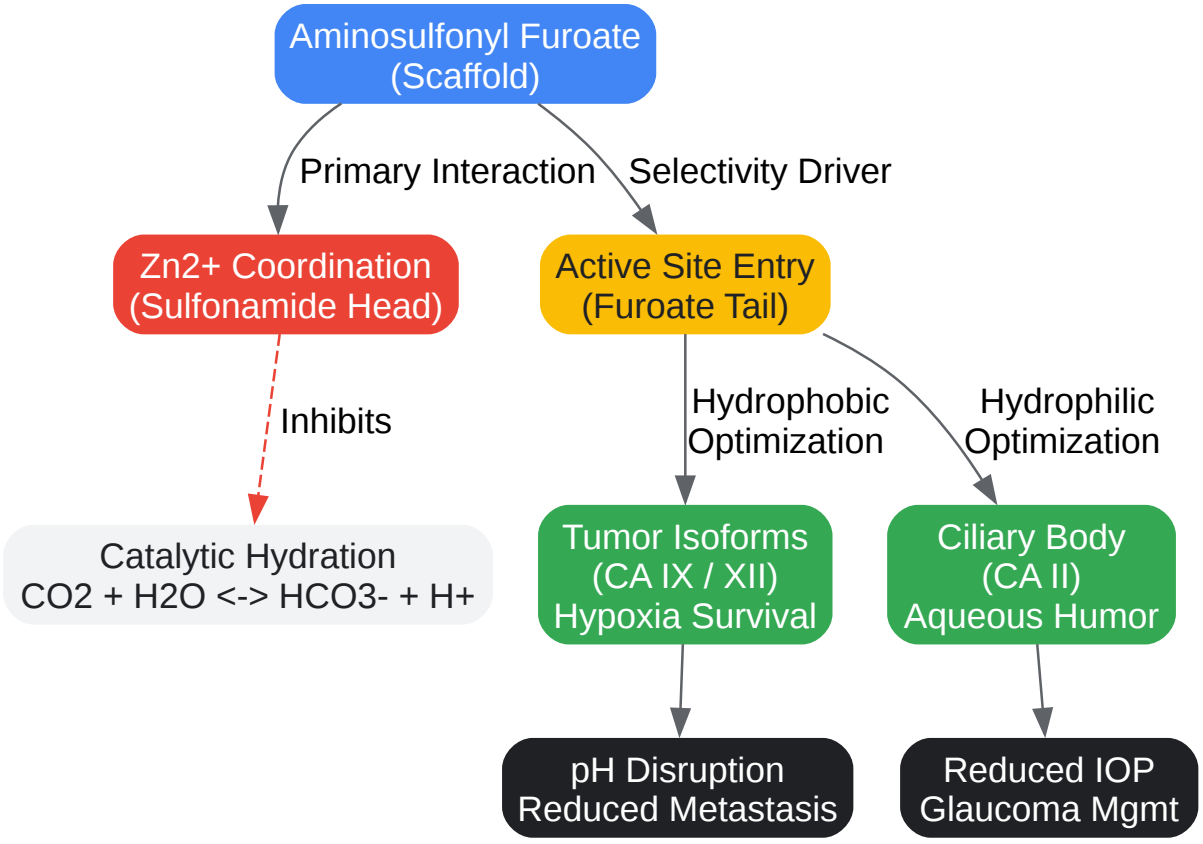

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Figure 1: Mechanistic pathway of Aminosulfonyl Furoates showing the bifurcation of therapeutic effects based on tail-group optimization.

Therapeutic Applications & Comparative Data

Isoform-Selective Carbonic Anhydrase Inhibition

The most critical application is the development of inhibitors that spare the physiological CA I/II (avoiding systemic side effects like paresthesia) while hitting the pathological targets.

Table 1: Comparative Inhibition Profile (Representative Data) Data synthesized from structure-activity relationship (SAR) studies of sulfamoylfuran derivatives.

Compound Class	Target Isoform	(nM)	Selectivity Ratio (Target/CA II)	Therapeutic Indication
Acetazolamide (Std)	Non-selective	~12	1.0	Glaucoma, Diuretic
5-Sulfamoyl-2-furoate (Methyl ester)	CA II	8.5	0.8	Glaucoma (Topical)
5-Sulfamoyl-2-furocarboxamide (Benzyl)	CA IX	4.2	>50	Hypoxic Tumors
5-Sulfamoyl-2-furohydrazide	CA XII	15.0	>20	Glaucoma/Cancer

Antimicrobial & Antibiofilm Activity

Recent studies indicate that aminosulfonyl furoates can inhibit biofilm formation in Staphylococcus aureus and Pseudomonas aeruginosa, likely by interfering with bacterial pH homeostasis or quorum sensing pathways, distinct from traditional antibiotic mechanisms.

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Experimental Protocols

Protocol 1: General Synthesis of 5-(Aminosulfonyl)furan-2-carboxylates

A robust method for generating the core scaffold for SAR screening.

Objective: Synthesize 5-(aminosulfonyl)furan-2-carboxylic acid esters from commercially available furoates.

Reagents:

- Methyl 2-furoate (Starting material)[1]
- Chlorosulfonic acid (

)
- Phosphorus pentachloride (

)
- Ammonium hydroxide (

) or substituted amines
- Solvents: Dichloromethane (DCM), Ethyl Acetate

Step-by-Step Methodology:

- Chlorosulfonation:
  - Cool Chlorosulfonic acid (3.0 equiv) to 0°C in a round-bottom flask equipped with a drying tube.
  - Add Methyl 2-furoate (1.0 equiv) dropwise over 30 minutes, maintaining temperature <5°C.
  - Critical Parameter: Exothermic reaction. Rapid addition causes charring and yield loss.

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- Stir at room temperature (RT) for 2 hours.
- Pour the reaction mixture onto crushed ice carefully to precipitate the sulfonyl chloride intermediate. Filter and dry under vacuum.[2]

- Amination:
  - Dissolve the crude sulfonyl chloride in anhydrous DCM.
  - Cool to 0°C. Add excess Ammonium hydroxide (for primary sulfonamide) or a specific amine (for N-substituted derivatives) dropwise.
  - Stir at RT for 4 hours. Monitor by TLC (Mobile phase: Hexane/Ethyl Acetate 1:1).
- Purification:
  - Wash the organic layer with 1N HCl (to remove unreacted amine), then Brine.
  - Dry over

    and concentrate.
  - Recrystallize from Ethanol/Water to obtain the pure 5-(aminosulfonyl)-2-furoate.

Protocol 2: Stopped-Flow CO2 Hydration Assay (Enzyme Inhibition)

The Gold Standard for validating Carbonic Anhydrase inhibitory activity.

Objective: Determine the inhibition constant (

) of the synthesized furoates against specific CA isoforms.

Principle: Measures the rate of the physiological reaction

by monitoring the acidification of the medium using a pH indicator.

Materials:

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- Enzymes: Recombinant hCA I, II, IX, XII (commercially available or expressed).
- Substrate:

  saturated water.
- Indicator: Phenol red (0.2 mM).
- Buffer: HEPES (10-20 mM, pH 7.5),

  (20 mM) to maintain ionic strength.
- Instrument: Stopped-flow spectrophotometer (e.g., Applied Photophysics).

Workflow:

- Preparation:
  - Prepare inhibitor stock solutions in DMSO (dilute 100-fold into assay buffer to avoid solvent effects; final DMSO <1%).
  - Saturate water with

    by bubbling for 30 mins at RT.
- Reaction:
  - Syringe A: Enzyme + Inhibitor + Indicator in Buffer.
  - Syringe B:

    saturated water.
  - Rapidly mix Syringe A and B in the stopped-flow cell.
- Measurement:
  - Monitor absorbance at 557 nm (Phenol red max) for 0–10 seconds.
  - Record the initial velocity (

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) of the acidification reaction.

- Data Analysis:
  - Calculate the uninhibited rate (

) and inhibited rates (

).
  - Fit data to the Cheng-Prusoff equation to determine

    .
  - Convert to

    using the substrate concentration (

) and Michaelis constant (

    ):

    .

Self-Validating Check: Always run Acetazolamide as a positive control. If Acetazolamide

deviates >20% from literature values (approx. 12 nM for hCA II), recalibrate the enzyme concentration.

Experimental Workflow Diagram

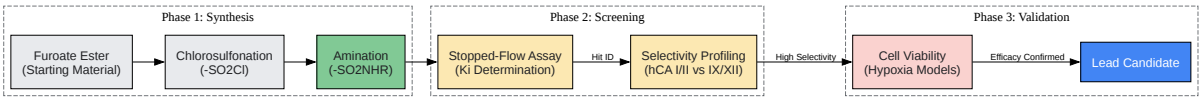

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Figure 2: Integrated workflow from chemical synthesis to biological validation.

References

- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators.[3] Nature Reviews Drug Discovery, 7(2), 168-181. Link
- Nocentini, A., & Supuran, C. T. (2018). Carbonic anhydrase inhibitors as antitumor/antimetastatic agents: a patent review (2008–2018). Expert Opinion on Therapeutic Patents, 28(10), 729-740. Link
- Smaine, F. Z., et al. (2008). Carbonic anhydrase inhibitors: Synthesis and inhibition of cytosolic/tumor-associated carbonic anhydrase isozymes I, II, and IX with sulfonamides incorporating thiouracil moieties. Bioorganic & Medicinal Chemistry Letters, 18(16), 4677-4681. Link
- Masereel, B., et al. (2002). Carbonic anhydrase inhibitors: anticonvulsant sulfonamides incorporating valproyl and other lipophilic moieties. Journal of Medicinal Chemistry, 45(2), 312-320. Link
- Khalifah, R. G. (1971). The carbon dioxide hydration activity of carbonic anhydrase.[3][4] I. Stop-flow kinetic studies on the native human isoenzymes B and C. Journal of Biological Chemistry, 246(8), 2561-2573. Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Synthesis of Furan Derivatives Condensed with Carbohydrates - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mathewsopenaccess.com [mathewsopenaccess.com]

- 4. taylorandfrancis.com [taylorandfrancis.com]
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